

# Technical Support Center: Ethyl Lactate

## Corrosion Mitigation

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### Compound of Interest

Compound Name: Ethyl lactate

Cat. No.: B156580

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This technical support center provides guidance for researchers, scientists, and drug development professionals on mitigating corrosion issues when using **ethyl lactate**. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

## Frequently Asked Questions (FAQs)

Q1: Is **ethyl lactate** corrosive?

A1: Pure, anhydrous **ethyl lactate** is generally considered to be non-corrosive to most common laboratory materials, including many metals and plastics.<sup>[1]</sup> However, its corrosive properties can increase significantly under certain conditions.

Q2: What makes **ethyl lactate** become corrosive?

A2: The primary cause of corrosion when using **ethyl lactate** is hydrolysis. In the presence of water, **ethyl lactate** can slowly break down into ethanol and lactic acid. Lactic acid is more corrosive than **ethyl lactate**, particularly to certain metals. This process can be accelerated by elevated temperatures and the presence of acids or bases.

Q3: How can I prevent the hydrolysis of **ethyl lactate**?

A3: To minimize hydrolysis, it is crucial to keep **ethyl lactate** as dry as possible. This can be achieved by:

- Storing **ethyl lactate** in tightly sealed containers in a cool, dry place.
- Using a dry inert gas (e.g., nitrogen or argon) blanket for long-term storage or in sensitive applications.
- Minimizing exposure to atmospheric moisture during handling.
- Using dried glassware and equipment.

Q4: What materials are generally compatible with **ethyl lactate**?

A4: Generally, the following materials are considered compatible with **ethyl lactate** under normal operating conditions:

- Metals: High-grade stainless steels (such as 316L) and glass are commonly used. However, the presence of lactic acid from hydrolysis can increase corrosion rates.
- Plastics: Polypropylene (PP) and Polyethylene (PE) generally show good resistance.
- Elastomers: Fluorosilicone is a recommended option for seals and O-rings.

Q5: What materials should I avoid using with **ethyl lactate**?

A5: Caution should be exercised when using the following materials with **ethyl lactate**, especially if the presence of water or elevated temperatures is a concern:

- Metals: Lower grade stainless steels, aluminum, copper, brass, and bronze may be susceptible to corrosion, especially if lactic acid is present.
- Plastics: Polyvinyl chloride (PVC) may have limited compatibility.
- Elastomers: Natural rubber, butyl rubber, EPDM, and polystyrene-containing materials are generally not recommended as they can experience swelling, hardening, and degradation.

## Troubleshooting Guide

Problem: I am observing discoloration or pitting on my stainless steel equipment after using **ethyl lactate**.

Possible Cause	Recommended Solution
Hydrolysis of ethyl lactate: The presence of water has led to the formation of lactic acid, which is corroding the stainless steel.	1. Verify Water Content: Test the water content of your ethyl lactate. 2. Implement Dry Handling Procedures: Ensure all equipment is thoroughly dried before use. Use an inert gas blanket during processing and storage where possible. 3. Material Upgrade: If corrosion persists, consider upgrading to a more corrosion-resistant grade of stainless steel (e.g., 316L or higher) or other resistant alloys.
Contamination: The ethyl lactate may be contaminated with acidic or basic impurities.	1. Check Purity: Analyze the purity of your ethyl lactate. 2. Source New Solvent: Obtain a higher purity grade of ethyl lactate from a reputable supplier.
High Operating Temperature: Elevated temperatures accelerate both hydrolysis and corrosion rates.	1. Reduce Temperature: If your process allows, lower the operating temperature. 2. Material Evaluation: If high temperatures are necessary, ensure your materials of construction are rated for those conditions in the presence of potentially acidic ethyl lactate.

Problem: My elastomeric seals (O-rings, gaskets) are swelling, becoming brittle, or failing prematurely.

Possible Cause	Recommended Solution
Material Incompatibility: The elastomer is not resistant to ethyl lactate.	1. Material Selection: Replace the incompatible elastomer with a more resistant option. Fluorosilicone is a good candidate. Consult a chemical compatibility chart or your seal supplier for recommendations. 2. Perform Compatibility Testing: Before implementing a new elastomer, perform immersion testing to confirm its suitability for your specific operating conditions.
Incorrect Hardness (Durometer): The selected elastomer has an inappropriate hardness for the application.	Consult with a sealing specialist to determine the correct durometer for your application, considering pressure, temperature, and chemical exposure.

## Data on Material Compatibility

Due to the limited availability of specific quantitative corrosion rate data for **ethyl lactate** in publicly accessible literature, the following tables provide qualitative compatibility information and general guidance. It is strongly recommended that users conduct their own compatibility testing under their specific operating conditions.

### Table 1: Corrosion Resistance of Common Metals in Ethyl Lactate

Material	Grade/Alloy	Expected Corrosion Rate in Pure Ethyl Lactate (Room Temp)	Notes
Stainless Steel	304	Low	Susceptible to pitting and crevice corrosion if water and chlorides are present, leading to the formation of lactic acid.
Stainless Steel	316 / 316L	Very Low	Molybdenum content provides better resistance to pitting and crevice corrosion from chlorides. 316L is preferred for welded components.
Aluminum	Various	Moderate to High	Generally not recommended, especially if moisture is present, as it is susceptible to corrosion by organic acids.
Copper	C11000	Moderate	Can be corroded by organic acids, especially in the presence of oxygen.
Brass	C26000	Moderate to High	Susceptible to dezincification and corrosion from organic acids.
Bronze	C93200	Moderate	Generally more resistant than brass,

but still susceptible to  
corrosion by organic  
acids.

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## Table 2: Compatibility of Common Polymers and Elastomers with Ethyl Lactate

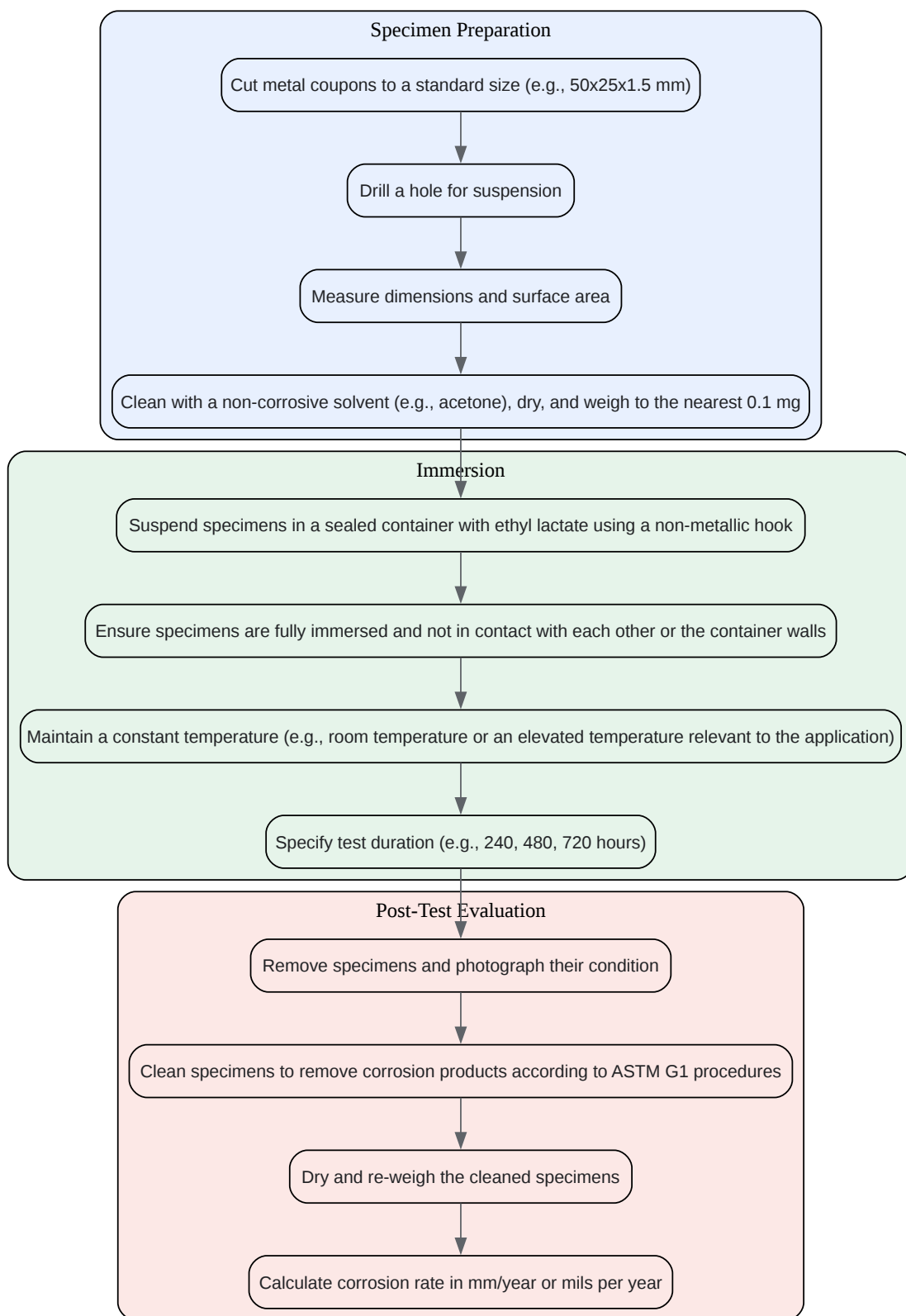
Material	Type	Change in Tensile Strength	Change in Elongation	Change in Hardness	Volume Swell	Compatibility Rating
Polypropylene	PP	Testing Recommended	Testing Recommended	Testing Recommended	Testing Recommended	Good
Polyethylene	PE	Testing Recommended	Testing Recommended	Testing Recommended	Testing Recommended	Good
Polyvinyl Chloride	PVC	Testing Recommended	Testing Recommended	Testing Recommended	Testing Recommended	Fair
Polytetrafluoroethylene	PTFE	Negligible	Negligible	Negligible	Negligible	Excellent
Buna-N (Nitrile)	Elastomer	Significant Decrease	Significant Decrease	Increase	High	Not Recommended
Viton® (FKM)	Elastomer	Decrease	Decrease	Increase	Moderate	Fair to Good (testing recommended)
EPDM	Elastomer	Significant Decrease	Significant Decrease	Increase	High	Not Recommended
Neoprene	Elastomer	Significant Decrease	Significant Decrease	Increase	High	Not Recommended
Fluorosilicone	Elastomer	Minimal Change	Minimal Change	Minimal Change	Low	Excellent

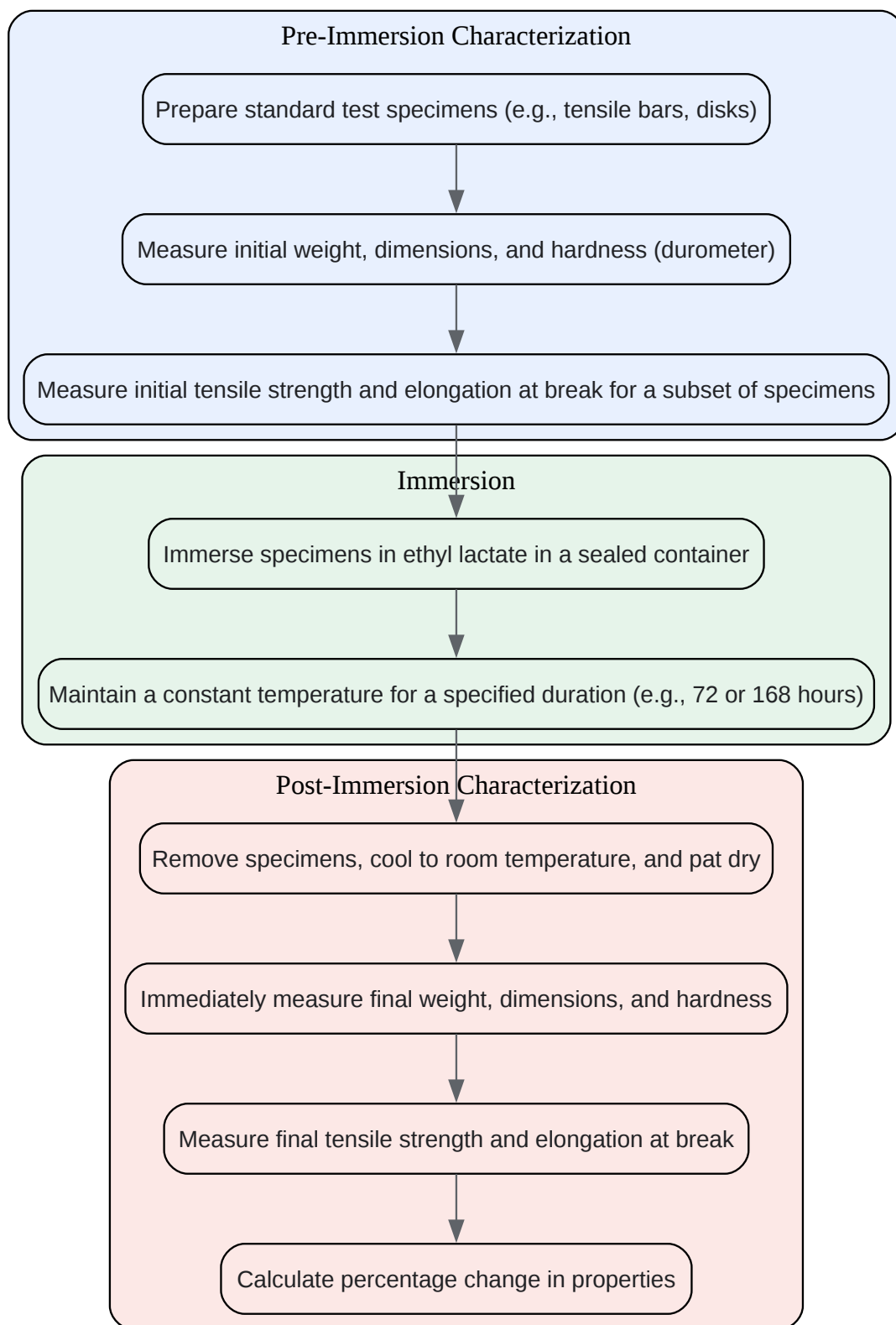
## Experimental Protocols

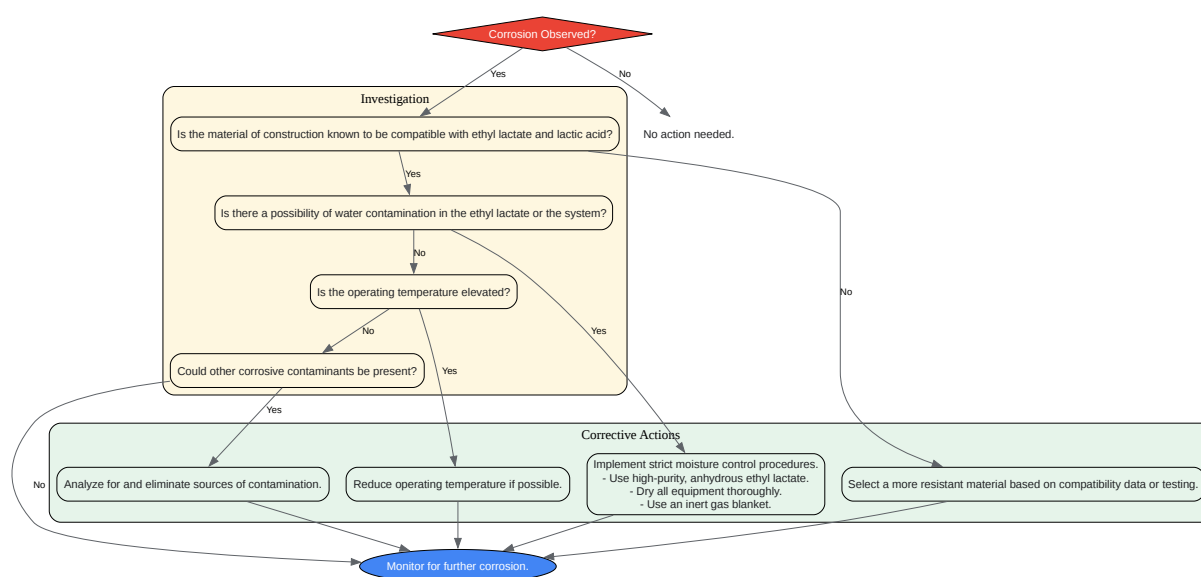
### Protocol 1: Immersion Corrosion Testing of Metals (Based on ASTM G31)

This protocol outlines a standard procedure for determining the corrosion rate of metals in **ethyl lactate**.









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## References

- 1. PTFE (Polytetrafluoroethylene) - Chemical Compatibility Chart [blog.darwin-microfluidics.com]
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